Using 4-(Aminomethyl)piperidin-4-ol in solid-phase peptide synthesis

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Compound of Interest

Compound Name:	*4-(Aminomethyl)piperidin-4-ol*
CAS No.:	*1249066-38-3*
Cat. No.:	*B166839*

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Application Note: Strategic Integration of **4-(Aminomethyl)piperidin-4-ol** in Solid-Phase Peptide Synthesis (SPPS)

Executive Summary & Technical Rationale

In the landscape of modern drug discovery, **4-(Aminomethyl)piperidin-4-ol** (CAS: 1249066-38-3) has emerged as a "privileged scaffold" for constructing constrained peptidomimetics. Unlike standard amino acids, this molecule offers a trifunctional core: a secondary piperidine amine, a primary aminomethyl group, and a tertiary hydroxyl group at the C4 position.

Why use this scaffold?

- Conformational Constraint: The piperidine ring introduces rigidity, reducing the entropic penalty of receptor binding—critical for GPCR ligands (e.g., CCR5 antagonists, opioid mimetics).
- Solubility Enhancement: The C4-hydroxyl group acts as an intrinsic solubilizing tag, disrupting aggregation in hydrophobic sequences without requiring removal post-synthesis.

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- Orthogonal Versatility: The distinct reactivity profiles of the primary and secondary amines allow for the synthesis of branched peptides, spiro-cycles, or "turn" structures.

Critical Distinction: Do not confuse this building block with 4-methylpiperidine, which is commonly used as a reagent for Fmoc removal. This guide focuses strictly on **4-(Aminomethyl)piperidin-4-ol** as a structural monomer.

Pre-Synthesis Strategy: Orthogonal Protection

Direct use of the crude diamine in SPPS is not recommended due to uncontrolled polymerization. Successful integration requires the synthesis of an orthogonally protected building block.

Reactivity Hierarchy

- Primary Amine (-CH_2NH_2): Most nucleophilic, least sterically hindered. Target for initial protection (e.g., Fmoc).
- Secondary Amine (Piperidine Ring): Nucleophilic but sterically encumbered. Target for semi-permanent protection (e.g., Boc) or resin attachment.
- Tertiary Hydroxyl (-OH): Generally unreactive under standard coupling conditions but can be O-acylated if forced. Often left unprotected to enhance solubility.

Recommended Building Block Synthesis

For standard Fmoc-SPPS, the target monomer is 1-(tert-butoxycarbonyl)-4-((9H-fluoren-9-yl)methoxycarbonylaminomethyl)piperidin-4-ol.

Table 1: Protection Strategies for Specific Applications

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Application	Piperidine (Ring N)	Aminomethyl (Primary N)	Hydroxyl (C4-OH)
Linear Elongation	Boc (Permanent)	Fmoc (Transient)	Free (Solubility)
Resin Handle	Attached to Resin	Fmoc (Growth Point)	Free
Branching Point	Alloc (Orthogonal)	Fmoc (Main Chain)	tBu (Protected)
Spiro-Cyclization	Fmoc	Dde (Hydrazine labile)	Free

Detailed Protocols

Protocol A: Synthesis of the Fmoc/Boc Building Block

Prerequisite: This step converts the raw material into an SPPS-ready monomer.

- Dissolution: Dissolve 10 mmol of **4-(Aminomethyl)piperidin-4-ol** in 1:1 Dioxane/Water (50 mL).
- Primary Protection (Fmoc):
  - Cool to 0°C. Add $NaHCO_3$ (2.5 eq) to buffer pH to ~9.
  - Dropwise add Fmoc-OSu (0.95 eq) dissolved in Dioxane over 1 hour.
  - Mechanism:[1][2] The primary amine is kinetically favored over the hindered secondary amine. Limiting Fmoc-OSu prevents bis-protection.
- Secondary Protection (Boc):
  - Allow the mixture to warm to Room Temperature (RT).
  - Add Di-tert-butyl dicarbonate (Boc_2O) (1.5 eq) and stir for 4 hours.
  - Validation: Monitor by TLC/LCMS. The secondary amine will react quantitatively with Boc_2O.
- Workup: Acidify carefully to pH 3 with 1M $KHSO_4$, extract with Ethyl Acetate, wash with brine, and dry over Na_2SO_4.

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- Yield: Expect >85% of 1-Boc-4-(Fmoc-aminomethyl)piperidin-4-ol.

Protocol B: Solid-Phase Coupling (Main Chain Insertion)

Context: Inserting the scaffold into a growing peptide chain on Rink Amide Resin.

- Resin Preparation: Swell Rink Amide resin (0.5 mmol/g) in DMF for 20 min. Deprotect Fmoc (20% Piperidine/DMF).
- Activation:
  - Reagent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
  - Base: DIPEA (N,N-Diisopropylethylamine).[3]
  - Stoichiometry: 3 eq Building Block : 2.9 eq HATU : 6 eq DIPEA.
  - Note: Use slightly less coupling reagent than amino acid to prevent capping of the resin by "hot" HATU.
- Coupling:
  - Pre-activate the building block for 30 seconds in DMF.
  - Add to resin and shake for 2 hours at RT.
  - Why 2 hours? The steric bulk of the piperidine ring requires longer diffusion times than standard Gly/Ala couplings.
- Monitoring: Perform a Chloranil test (for secondary amines) or Kaiser test (if coupling to primary amine).
- Capping: Cap unreacted sites with Acetic Anhydride/Pyridine to prevent deletion sequences.

Protocol C: Post-Cleavage Cyclization (Spiro-Hydantoin Formation)

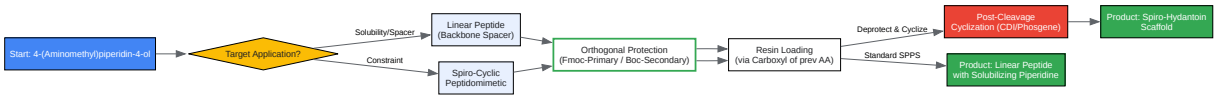
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Context: Creating a constrained spiro-cycle using the 1,2-amino-alcohol functionality.

- Cleavage: Treat resin with TFA/TIS/H_2O (95:2.5:2.5) for 2 hours. This removes the Boc group from the piperidine ring and cleaves the peptide from the resin.
- Cyclization:
  - Dissolve crude peptide in DMF.
  - Add CDI (1,1'-Carbonyldiimidazole) (1.2 eq) and DIPEA.
  - Stir at 60°C for 4 hours.
  - Mechanism:[1][2] CDI reacts with the primary amine and the hydroxyl (or the secondary amine if deprotected) to form a cyclic urea/carbamate.

Visualization: Workflow & Decision Logic

The following diagram illustrates the decision logic for using **4-(Aminomethyl)piperidin-4-ol** based on the desired structural outcome.



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Caption: Decision matrix for integrating **4-(Aminomethyl)piperidin-4-ol** into SPPS workflows, distinguishing between linear solubility enhancement and spiro-cyclic mimetic synthesis.

Troubleshooting & Critical Parameters

- Solubility Issues: If the building block precipitates in DMF, add 10% DMSO or NMP. The hydroxyl group can induce hydrogen bonding; disrupting this with polar aprotic solvents is key.

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- Incomplete Coupling: The C4-quaternary center creates significant steric hindrance.
  - Solution: Double couple (2 x 1 hr) or raise temperature to 50°C (Microwave SPPS: 50°C, 15 min, 30W).
- Racemization: Not applicable (achiral at C4 unless the ring is substituted elsewhere), but be cautious of base-catalyzed side reactions at the hydroxyl if using strong bases like DBU.

References

- Vergel Galeano, C. F., et al.(2014). "Efficient Synthesis of Peptides with 4-Methylpiperidine as Fmoc Removal Reagent."[3] Journal of the Mexican Chemical Society. Retrieved from [Link]
- National Institutes of Health (NIH).(2004). "Facile synthesis of 4-substituted-4-aminopiperidine derivatives, the key building block of piperazine-based CCR5 antagonists." [4] Bioorganic & Medicinal Chemistry Letters. Retrieved from [Link]

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Sources

- 1. chemrevlett.com [chemrevlett.com]
- 2. CN104628627A - Method for synthesizing 1-boc-4-aminopiperidine - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. Facile synthesis of 4-substituted-4-aminopiperidine derivatives, the key building block of piperazine-based CCR5 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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